Use of 4-Amino-L-phenylalanine in developing peptide-based therapeutics

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Compound of Interest

Compound Name:	*4-Amino-L-phenylalanine hydrate*
CAS No.:	*199926-19-7*
Cat. No.:	*B186171*

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Application Note: Precision Engineering of Peptide Therapeutics using 4-Amino-L-Phenylalanine

Executive Summary

In the landscape of peptide drug discovery, the "canonical 20" amino acids often fail to provide the orthogonal chemical handles necessary for the synthesis of complex Peptide-Drug Conjugates (PDCs) or stabilized macrocycles. 4-Amino-L-phenylalanine (4-AP) has emerged as a critical tool for medicinal chemists. Its unique aromatic amine functionality (aniline) offers a distinct pKa (~4.2) compared to aliphatic amines (Lysine, ~10.5; N-terminus, ~8.0), enabling highly specific site-selective modification under mild, aqueous conditions.

This guide details the Solid-Phase Peptide Synthesis (SPPS) incorporation of 4-AP and a validated pH-Controlled Reductive Alkylation Protocol for site-specific therapeutic conjugation.

Strategic Application: The "pKa Filter" Effect

The primary utility of 4-AP lies in its chemoselectivity. In a peptide sequence containing Lysines and an N-terminus, the 4-AP aniline group is the least basic amine. By strictly controlling the

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pH of the reaction buffer, researchers can "mask" Lysines via protonation while retaining the nucleophilic activity (specifically for Schiff base formation) of the 4-AP aniline.

Mechanism of Action: pH-Gated Selectivity

- pH > 8.5: All amines (N-term, Lys, 4-AP) are nucleophilic. Selectivity is poor.
- pH 5.0 - 6.0:
  - Lysine (

    -NH

    ): Fully protonated (

    -NH

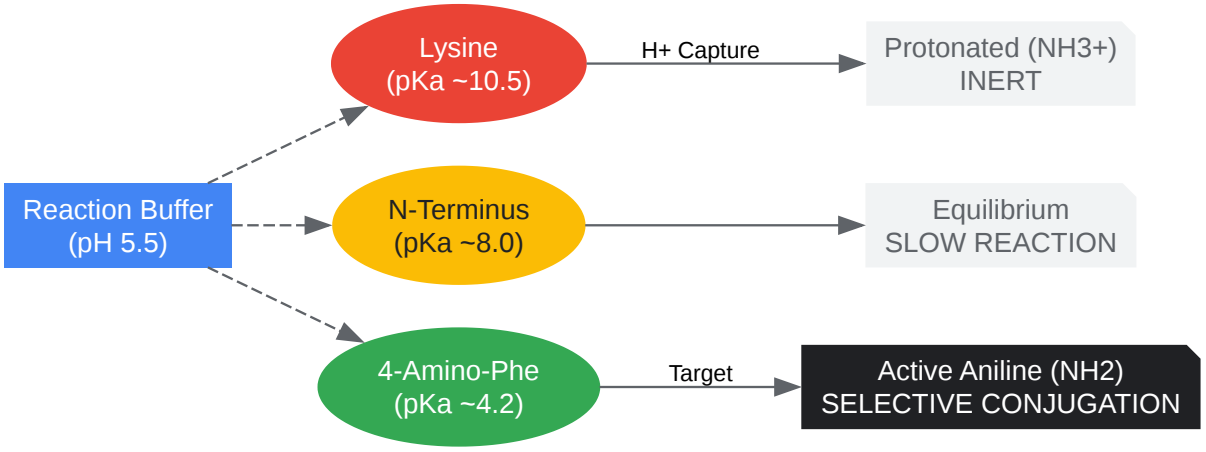
). Chemically inert to electrophiles.
  - N-terminus (

    -NH

    ): Partially protonated. Reduced reactivity.
  - 4-AP (Ar-NH

    ): Largely unprotonated. While its nucleophilicity is lower than an aliphatic amine, it is exceptionally capable of forming reversible imines (Schiff bases) with aldehydes, which can then be permanently locked via reduction.

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Figure 1: The pKa Filter Strategy. At pH 5.5, the high basicity of Lysine renders it inert, allowing selective targeting of the 4-Amino-L-phenylalanine residue.

Protocol A: Solid-Phase Peptide Synthesis (SPPS) Incorporation

Incorporating 4-AP requires specific attention to side-chain protection to prevent branching or oxidation during chain assembly.

Reagents Required:

- Building Block: Fmoc-Phe(4-NH-Boc)-OH (CAS: 174132-31-1).
  - Note: The Boc group is orthogonal to Fmoc removal conditions (piperidine) but labile to standard TFA cleavage.
- Coupling Agents: DIC/Oxyma or HATU/DIEA.
- Resin: Rink Amide (for C-term amides) or Wang (for C-term acids).

Step-by-Step Workflow:

- Resin Swelling: Swell resin in DMF for 30 minutes.

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- Fmoc Deprotection: Treat with 20% Piperidine in DMF (2 x 5 min). Wash with DMF (5x).
- Coupling 4-AP:
  - Dissolve Fmoc-Phe(4-NH-Boc)-OH (3.0 eq), HATU (2.9 eq), and DIEA (6.0 eq) in DMF.
  - Critical: Pre-activate for only 30 seconds to minimize racemization.
  - Add to resin and shake for 45–60 minutes at room temperature.
  - QC Check: Perform a Kaiser test. Note that the Boc-protected aniline does not react, but the N-terminal Fmoc removal after this step will yield a positive test.
- Elongation: Continue standard SPPS for the remainder of the sequence.
- Global Cleavage & Deprotection:
  - Cocktail: 92.5% TFA / 2.5% TIS / 2.5% H

    O / 2.5% DODT (if Cys present).
  - Time: 2.5 to 3 hours. The Boc group on the aniline is removed simultaneously with other side-chain protectors.
- Precipitation: Precipitate in cold diethyl ether, centrifuge, and lyophilize.

Protocol B: Site-Selective Conjugation via Reductive Alkylation

This protocol describes the conjugation of an aldehyde-functionalized payload (e.g., PEG-aldehyde or Drug-Linker-CHO) to the 4-AP residue in the presence of Lysines.

Materials:

- Purified Peptide containing 4-AP.
- Payload: Benzaldehyde derivative or PEG-propionaldehyde (1.5 – 2.0 equivalents).

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- Buffer: 100 mM Sodium Acetate, pH 5.2.
- Reducing Agent: Sodium Cyanoborohydride (NaCNBH

). Warning: Toxic.

Experimental Procedure:

- Preparation: Dissolve the peptide in Sodium Acetate buffer (pH 5.2) to a concentration of 1–2 mM.
- Addition of Payload: Add the aldehyde payload (dissolved in minimal acetonitrile if necessary) to the peptide solution.
  - Ratio: Use 1.5 to 2.0 molar equivalents of aldehyde relative to the peptide.
- Imine Formation: Incubate at Room Temperature (RT) for 1 hour.
  - Insight: At this stage, the aniline reacts with the aldehyde to form a Schiff base. Lysines are protonated and do not react.
- Reduction: Add NaCNBH

  (final concentration 20 mM) to the reaction mixture.
  - Reaction Time: Incubate for 4–12 hours at RT (or 4°C overnight).
- Quenching: Quench the reaction by lowering the pH to <3 with 0.1% TFA or by adding excess hydroxylamine.
- Purification: Purify the conjugate via RP-HPLC. The hydrophobicity change from the payload usually provides a distinct retention time shift.

Data Output Table: Expected Reactivity Profile

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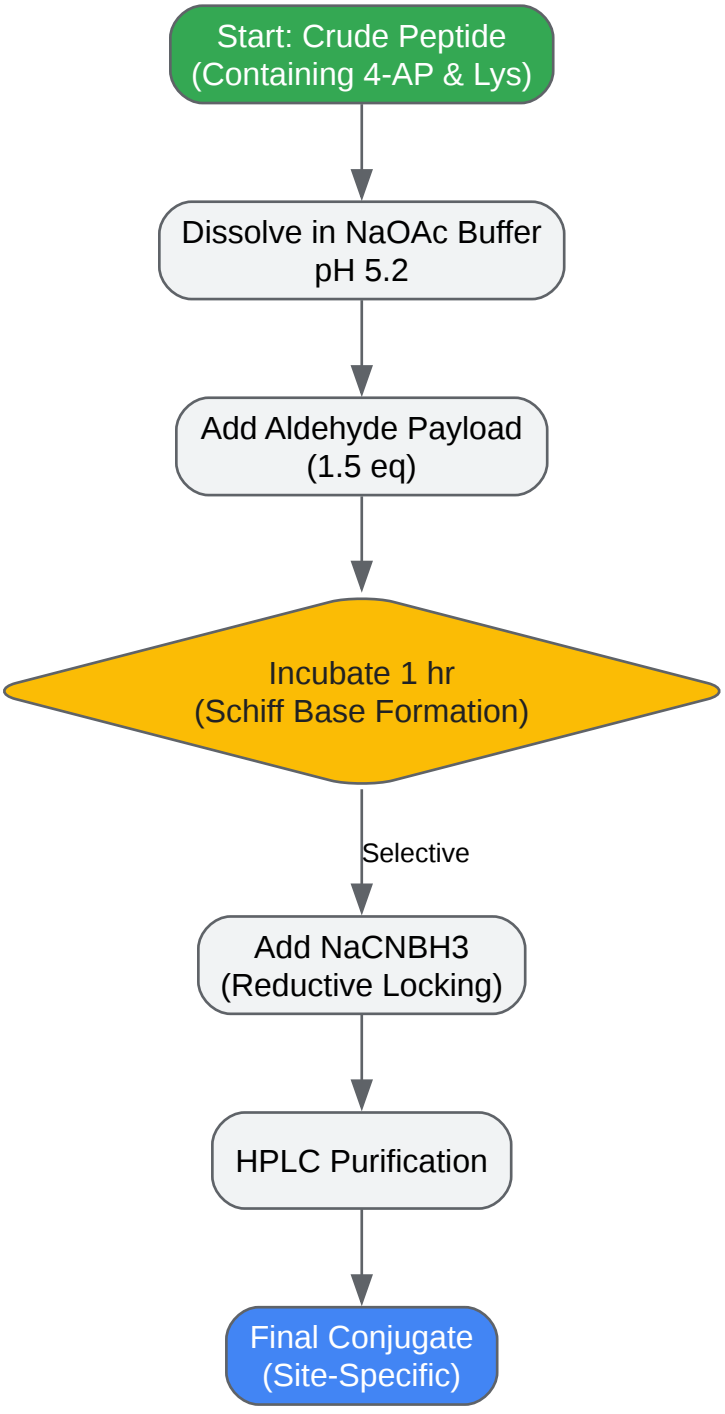
Amine Type	pKa	State at pH 5.2	Reactivity with Aldehyde
Lysine (-NH)	~10.5	Protonated ( )	Negligible
N-Terminus (-NH)	~8.0	Mixed	Low/Slow
4-Amino-Phe (Ar-NH)	~4.2	Neutral ( )	High (Selective)

Quality Control & Characterization

When validating 4-AP peptides, standard UV monitoring at 214 nm is insufficient for specificity checks.

- UV Signature: The aniline group introduces a distinct absorbance shoulder around 235–245 nm and 290 nm (pH dependent).
- Mass Spectrometry:
  - The 4-AP residue adds 149.08 Da (residue mass) to the peptide.
  - Upon conjugation, look for the mass shift of Payload_Mass + 12 Da (due to the methylene bridge formed: -NH-CH2-R).
  - Troubleshooting: If the mass is Payload + 14 Da (Schiff base) or Payload + 30 Da (Hydrate), the reduction was incomplete.

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Figure 2: Operational workflow for the site-selective conjugation of 4-AP peptides.

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